

# Glycerol Tritricosanoate molecular weight and formula

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## Compound of Interest

Compound Name: *Propane-1,2,3-triyl tritricosanoate*

Cat. No.: *B046273*

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An In-Depth Technical Guide to Glycerol Tritricosanoate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the core physicochemical properties of Glycerol Tritricosanoate, its applications in experimental research, and a generalized protocol for its use as an internal standard.

## Core Physicochemical Properties

Glycerol Tritricosanoate, also known as Tritricosanoin, is a triacylglycerol containing three units of tricosanoic acid.<sup>[1][2]</sup> It is a well-characterized lipid used in various research applications.<sup>[1][2]</sup>

## Quantitative Data Summary

The fundamental properties of Glycerol Tritricosanoate are summarized in the table below for easy reference.

Property	Value	References
Molecular Formula	C <sub>72</sub> H <sub>140</sub> O <sub>6</sub>	[1][3]
Molecular Weight	1101.9 g/mol (also cited as 1101.88 and 1101.8784)	[1][3]
CAS Number	86850-72-8	[1][3]
Purity	≥98%	[1][3]
Formulation	A solid	[1][3]
Synonyms	1,2,3-Triricosanoyl Glycerol, TG(23:0/23:0/23:0), Triricosanoin	[1][3]

## Experimental Applications and Protocols

Glycerol Triricosanoate serves as a critical internal standard in the quantitative analysis of fatty acids within complex biological samples.[1][2] Specifically, it has been utilized for the quantification of fatty acids in the triglyceride component of human aortic endothelial cells.[1][2]

## Generalized Experimental Protocol: Use as an Internal Standard

The following outlines a generalized workflow for using Glycerol Triricosanoate as an internal standard in lipidomic analysis, typically performed using techniques like Gas Chromatography-Mass Spectrometry (GC-MS) or Liquid Chromatography-Mass Spectrometry (LC-MS).

**Objective:** To accurately quantify the amount of specific fatty acids in a biological sample.

**Principle:** An internal standard (IS) is a compound added to a sample in a known concentration to facilitate the quantification of the analyte of interest. The IS should be chemically similar to the analyte but not naturally present in the sample. Glycerol Triricosanoate is suitable for this purpose in lipid analysis due to its high molecular weight and structural similarity to endogenous triglycerides.

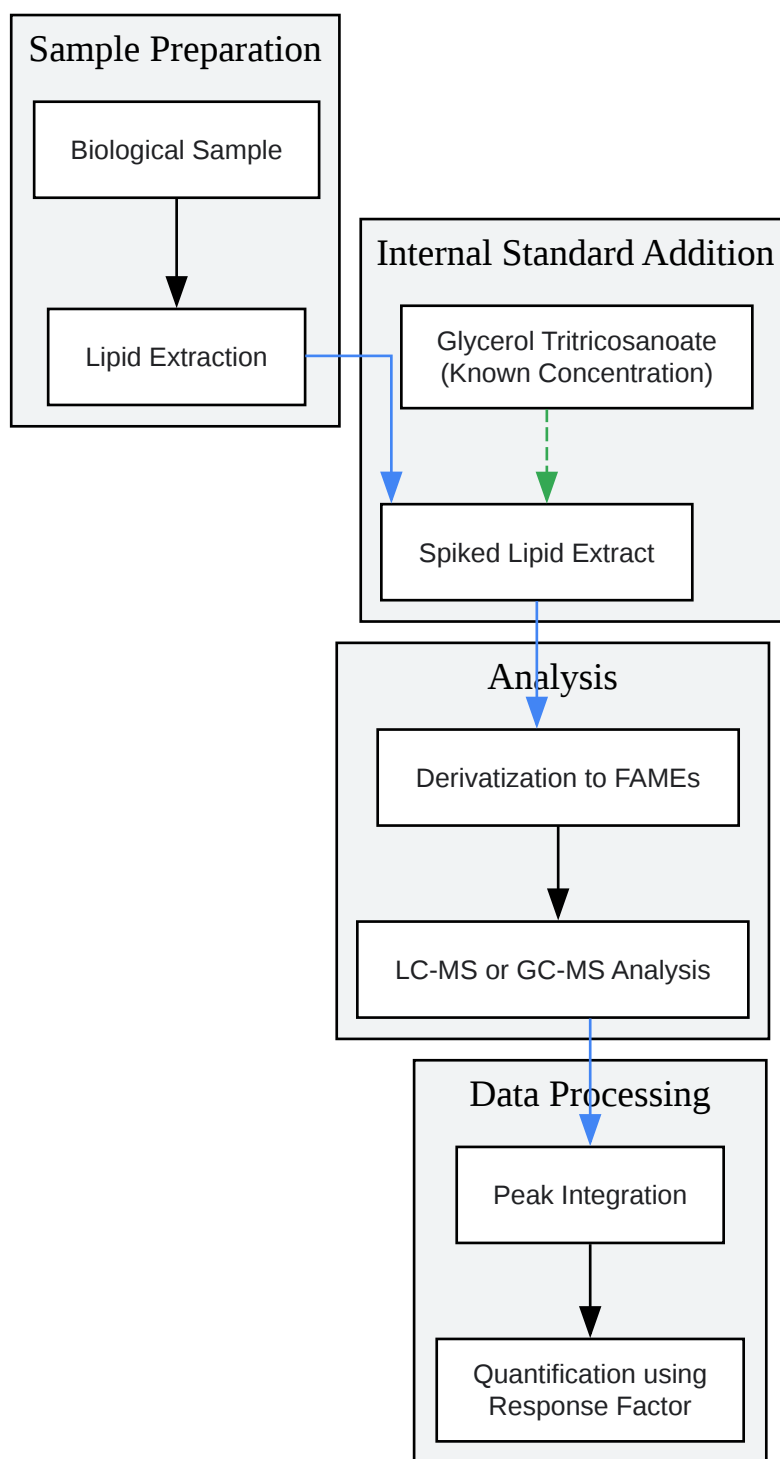
**Methodology:**

- Sample Preparation:
  - Homogenize the biological sample (e.g., cells, tissue) in a suitable solvent to extract lipids.
  - Perform a lipid extraction using a standard method such as Folch or Bligh-Dyer.
- Internal Standard Spiking:
  - Prepare a stock solution of Glycerol Tritricosanoate of a known high concentration.
  - Add a precise and known amount of the Glycerol Tritricosanoate stock solution to the extracted lipid sample.
- Derivatization (for GC-MS):
  - Transesterify the triglycerides in the sample (including the internal standard) to fatty acid methyl esters (FAMES) using a reagent like boron trifluoride in methanol. This step makes the fatty acids volatile for GC analysis.
- Instrumental Analysis:
  - Inject the derivatized sample into the GC-MS or LC-MS system.
  - Develop a chromatographic method to separate the different FAMES.
  - The mass spectrometer will detect and quantify the ions corresponding to each FAME and the internal standard.
- Data Analysis:
  - Identify the peaks corresponding to the analytes and the internal standard based on their retention times and mass spectra.
  - Calculate the peak area for each analyte and the internal standard.
  - Determine the response factor (RF) for each analyte relative to the internal standard using a calibration curve.

- Quantify the amount of each fatty acid in the original sample using the following relationship:
  - $(\text{Concentration of Analyte}) = (\text{Peak Area of Analyte} / \text{Peak Area of IS}) * (\text{Concentration of IS} / \text{RF})$

## Visualized Workflow

The following diagram illustrates the logical workflow of using Glycerol Trtricosanoate as an internal standard in a typical quantitative lipid analysis experiment.



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